

(3-(Hydroxymethyl)thiophen-2-yl)boronic acid

molecular weight and formula

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Compound of Interest

Compound Name: (3-(Hydroxymethyl)thiophen-2-yl)boronic acid

Cat. No.: B151369

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Technical Data Summary: (3-(Hydroxymethyl)thiophen-2-yl)boronic acid

This document provides the core physicochemical properties of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid** have been determined and are summarized below.

Property	Value
Molecular Formula	C5H7BO3S ^{[1][2][3]}
Molecular Weight	157.98 g/mol ^{[1][2][3]}
IUPAC Name	(3-(hydroxymethyl)thiophen-2-yl)boronic acid ^[2]
CAS Number	222840-73-5 ^{[1][2][3]}

Structural Information

To facilitate a deeper understanding of its chemical nature, the structural representation of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid** is provided.

Caption: 2D structure of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid**.

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References

- 1. cyclicpharma.com [cyclicpharma.com]
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- 3. 3-HYDROXYMETHYLTHIOPHENE-2-BORONIC ACID | 222840-73-5 [amp.chemicalbook.com]
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